

An In-depth Technical Guide to FeTPPS: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	FeTPPS
CAS No.:	90384-82-0
Cat. No.:	B570527

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 5,10,15,20-Tetrakis(4-sulfonatophenyl)porphyrinatoiron(III) chloride, commonly known as **FeTPPS**. It details its chemical structure, physicochemical properties, synthesis, and purification methods. The guide explores its multifaceted applications as a peroxyxynitrite decomposition catalyst, a potential photosensitizer in photodynamic therapy, and its superoxide dismutase mimetic activity. Furthermore, it delves into the molecular mechanisms of action, including its influence on key signaling pathways such as Akt, NF- κ B, and MAPK. Detailed experimental protocols for its use in both in vitro and in vivo research are provided to facilitate its application in a laboratory setting.

Chemical Structure and Physicochemical Properties

FeTPPS is a synthetic, water-soluble iron porphyrin complex. The central iron (III) ion is coordinated to a tetradentate porphyrin ligand, which is peripherally substituted with four sulfonate groups. These sulfonate groups are responsible for its notable water solubility.

Table 1: Chemical Identifiers and Nomenclature for **FeTPPS**

Identifier	Value
Systematic Name	5,10,15,20-Tetrakis(4-sulfonatophenyl)porphyrinatoiron(III) chloride
Common Name	FeTPPS
Alternate Names	Fe(III) meso-Tetra(4-sulfonatophenyl)porphine chloride; Iron(III) tetrakis(4-sulfonatophenyl)porphyrin chloride
CAS Number	90384-82-0[1]
Molecular Formula	C ₄₄ H ₂₈ ClFeN ₄ O ₁₂ S ₄ [1][2]

Table 2: Physicochemical Properties of **FeTPPS**

Property	Value	Reference
Molecular Weight	1024.27 g/mol	
Appearance	Dark brown to black powder or crystals	
Purity	Typically >95%	
Solubility	Soluble in water	[2]
Storage	Store at room temperature, protect from light	[1]

Synthesis and Purification

The synthesis of **FeTPPS** involves a multi-step process that begins with the synthesis of the free-base porphyrin, 5,10,15,20-tetrakis(4-sulfonatophenyl)porphyrin (H₂TPPS), followed by metallation with an iron salt.

Synthesis of 5,10,15,20-Tetrakis(4-sulfonatophenyl)porphyrin (H₂TPPS)

A common method for the synthesis of the sulfonated porphyrin precursor involves the sulfonation of tetraphenylporphyrin (TPP).

Experimental Protocol: Sulfonation of Tetraphenylporphyrin

- **Reaction Setup:** In a round-bottom flask, dissolve 5,10,15,20-tetraphenylporphyrin (TPP) in concentrated sulfuric acid.
- **Heating:** Heat the mixture at a controlled temperature (e.g., 100°C) for a specified duration (e.g., 4-6 hours). The progress of the reaction can be monitored by taking small aliquots, neutralizing them, and analyzing by UV-vis spectroscopy.
- **Quenching:** After the reaction is complete, cool the mixture to room temperature and carefully pour it onto crushed ice.
- **Neutralization and Precipitation:** Neutralize the acidic solution with a saturated solution of sodium bicarbonate or sodium hydroxide until the pH is neutral. The water-soluble sulfonated porphyrin will precipitate out as the sodium salt.
- **Collection:** Collect the precipitate by vacuum filtration and wash it with cold water.

Metallation of H₂TPPS to form FeTPPS

Experimental Protocol: Iron Insertion

- **Reaction Setup:** Dissolve the synthesized H₂TPPS in a suitable solvent, such as dimethylformamide (DMF).
- **Addition of Iron Salt:** Add an excess of an iron(II) salt, such as ferrous chloride (FeCl₂), to the solution.
- **Reflux:** Reflux the mixture for several hours until the reaction is complete, which can be monitored by the disappearance of the characteristic fluorescence of the free-base porphyrin.

- Oxidation: Upon completion, expose the reaction mixture to air to oxidize the iron(II) to iron(III).
- Purification: The crude **FeTPPS** is then purified to remove unreacted starting materials and byproducts.

Purification of FeTPPS

Purification of the final product is crucial to remove impurities such as unreacted starting materials and inorganic salts.

Experimental Protocol: Purification by Column Chromatography

- Column Preparation: Pack a chromatography column with a suitable stationary phase, such as silica gel or a reverse-phase material like C18.
- Elution: Dissolve the crude **FeTPPS** in a minimal amount of a suitable solvent and load it onto the column. Elute the compound using a gradient of solvents, for example, a water/methanol mixture for reverse-phase chromatography.
- Fraction Collection: Collect the fractions containing the purified **FeTPPS**, identified by its characteristic dark color and UV-vis spectrum.
- Solvent Removal: Evaporate the solvent from the collected fractions under reduced pressure to obtain the purified solid **FeTPPS**.

Applications and Mechanisms of Action

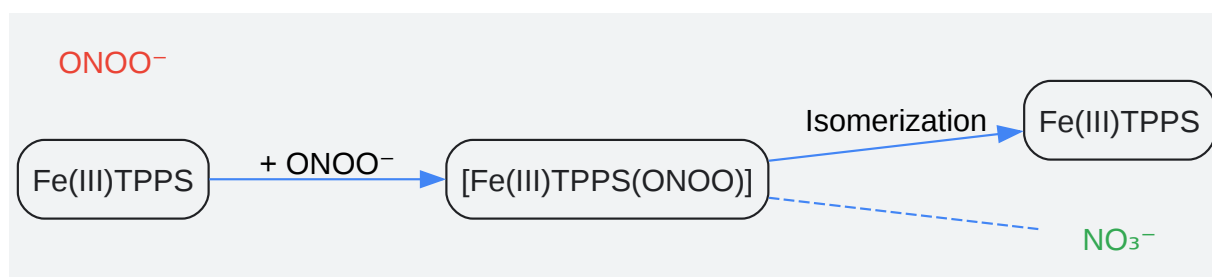
FeTPPS has garnered significant interest in the scientific community due to its diverse biological activities, primarily stemming from its ability to interact with reactive oxygen and nitrogen species.

Peroxynitrite Decomposition Catalyst

Peroxynitrite (ONOO^-) is a potent and cytotoxic reactive nitrogen species implicated in the pathophysiology of numerous diseases. **FeTPPS** is a highly effective catalyst for the decomposition of peroxynitrite into less harmful products, thereby mitigating its damaging effects.^{[3][4]}

Mechanism of Peroxynitrite Decomposition

The catalytic cycle involves the iron center of **FeTPPS**. It is proposed that the Fe(III) center reacts with peroxynitrite to form a transient intermediate, which then isomerizes to nitrate (NO_3^-), regenerating the Fe(III) catalyst.



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Caption: Catalytic cycle of peroxynitrite decomposition by **FeTPPS**.

Experimental Protocol: In Vitro Peroxynitrite Scavenging Assay

- Peroxynitrite Generation: Generate peroxynitrite in situ using a generator such as 3-morpholinosydnonimine (SIN-1).
- Incubation: Incubate the peroxynitrite generator with different concentrations of **FeTPPS** in a suitable buffer at 37°C.
- Detection: Measure the levels of peroxynitrite using a fluorescent probe like dihydrorhodamine 123 (DHR), which is oxidized by peroxynitrite to the fluorescent rhodamine 123.
- Analysis: Quantify the reduction in fluorescence in the presence of **FeTPPS** to determine its scavenging activity.

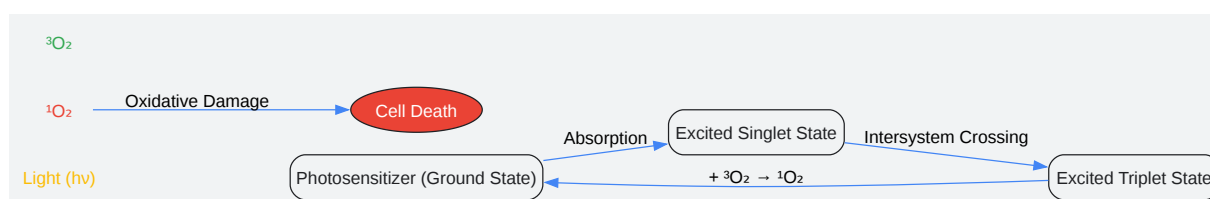
Photodynamic Therapy (PDT)

While not as extensively studied as other photosensitizers, sulfonated porphyrins, in general, have shown promise in photodynamic therapy due to their ability to generate singlet oxygen

upon light activation.[5][6] The high water solubility of **FeTPPS** makes it an interesting candidate for further investigation in this area.

Mechanism of Photodynamic Therapy

PDT involves a photosensitizer, light, and molecular oxygen. Upon absorption of light of a specific wavelength, the photosensitizer transitions to an excited triplet state. This excited state can then transfer its energy to molecular oxygen, generating highly reactive singlet oxygen ($^1\text{O}_2$), which is cytotoxic to cells.



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Caption: General mechanism of Type II photodynamic therapy.

Superoxide Dismutase (SOD) Mimetic Activity

There is conflicting evidence regarding the superoxide dismutase (SOD) mimetic activity of **FeTPPS**. Some reports suggest it has minimal SOD activity, while other studies on similar iron porphyrins indicate potential for SOD-like effects. The catalytic activity is likely dependent on the specific experimental conditions.

Mechanism of SOD Mimetic Activity

SOD mimetics catalyze the dismutation of superoxide radicals (O_2^-) into molecular oxygen (O_2) and hydrogen peroxide (H_2O_2). The catalytic cycle involves the reduction and subsequent oxidation of the metal center.

Experimental Protocol: SOD Mimetic Activity Assay

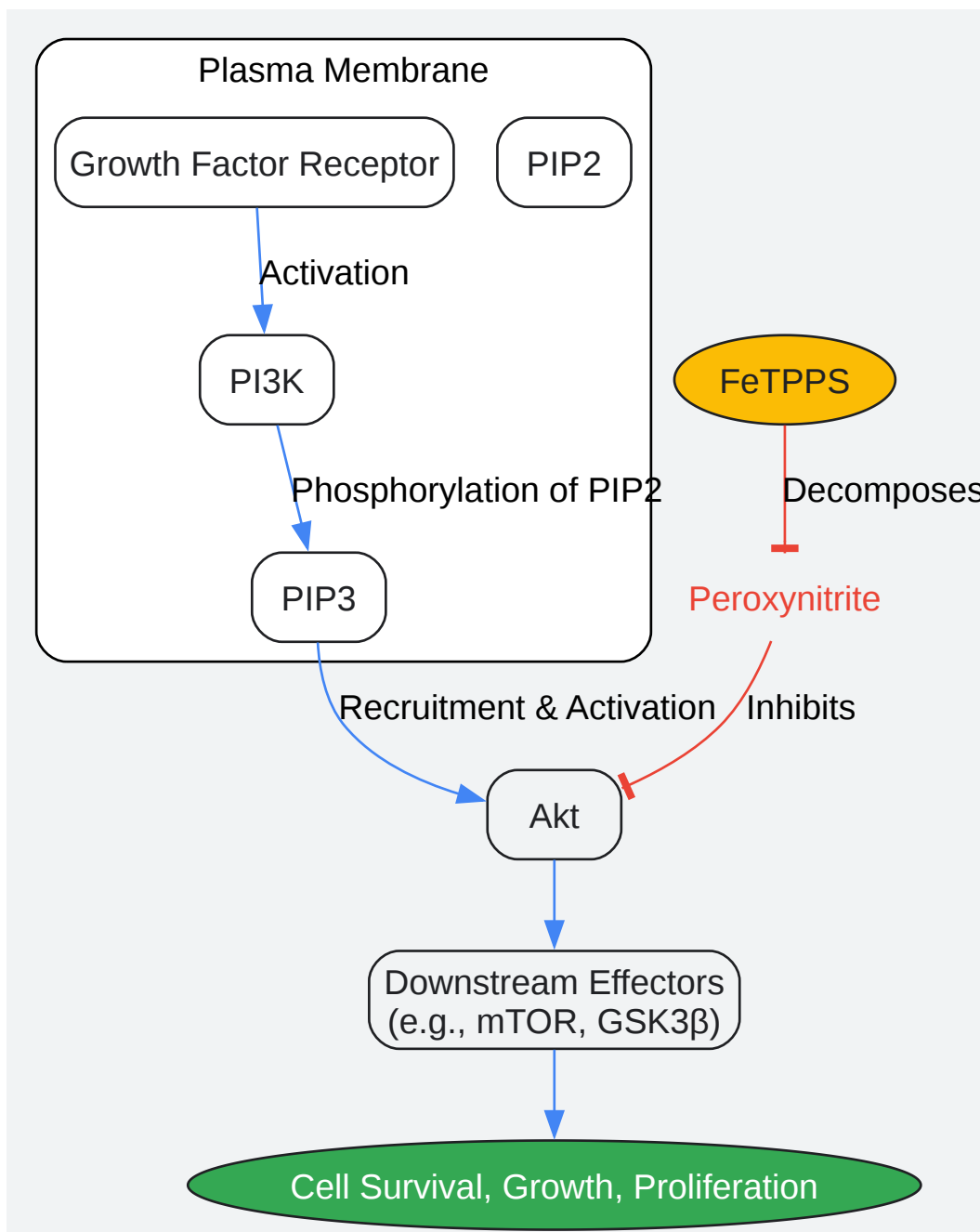
- **Superoxide Generation:** Generate superoxide radicals using a system such as xanthine/xanthine oxidase.
- **Detection:** Use a detection agent like cytochrome c or nitroblue tetrazolium (NBT), which is reduced by superoxide, leading to a measurable change in absorbance.
- **Inhibition:** In the presence of an SOD mimetic like **FeTPPS**, the reduction of the detection agent is inhibited.
- **Quantification:** The percentage of inhibition is calculated and compared to a standard SOD enzyme to determine the SOD-like activity, often expressed in units/mg of the compound.

Modulation of Signaling Pathways

FeTPPS has been shown to influence several key intracellular signaling pathways, primarily through its ability to modulate the cellular redox environment.

Akt Signaling Pathway

FeTPPS has been demonstrated to restore insulin-stimulated Akt phosphorylation in models of insulin resistance.[3] The PI3K/Akt pathway is a crucial signaling cascade that regulates cell survival, growth, and metabolism.

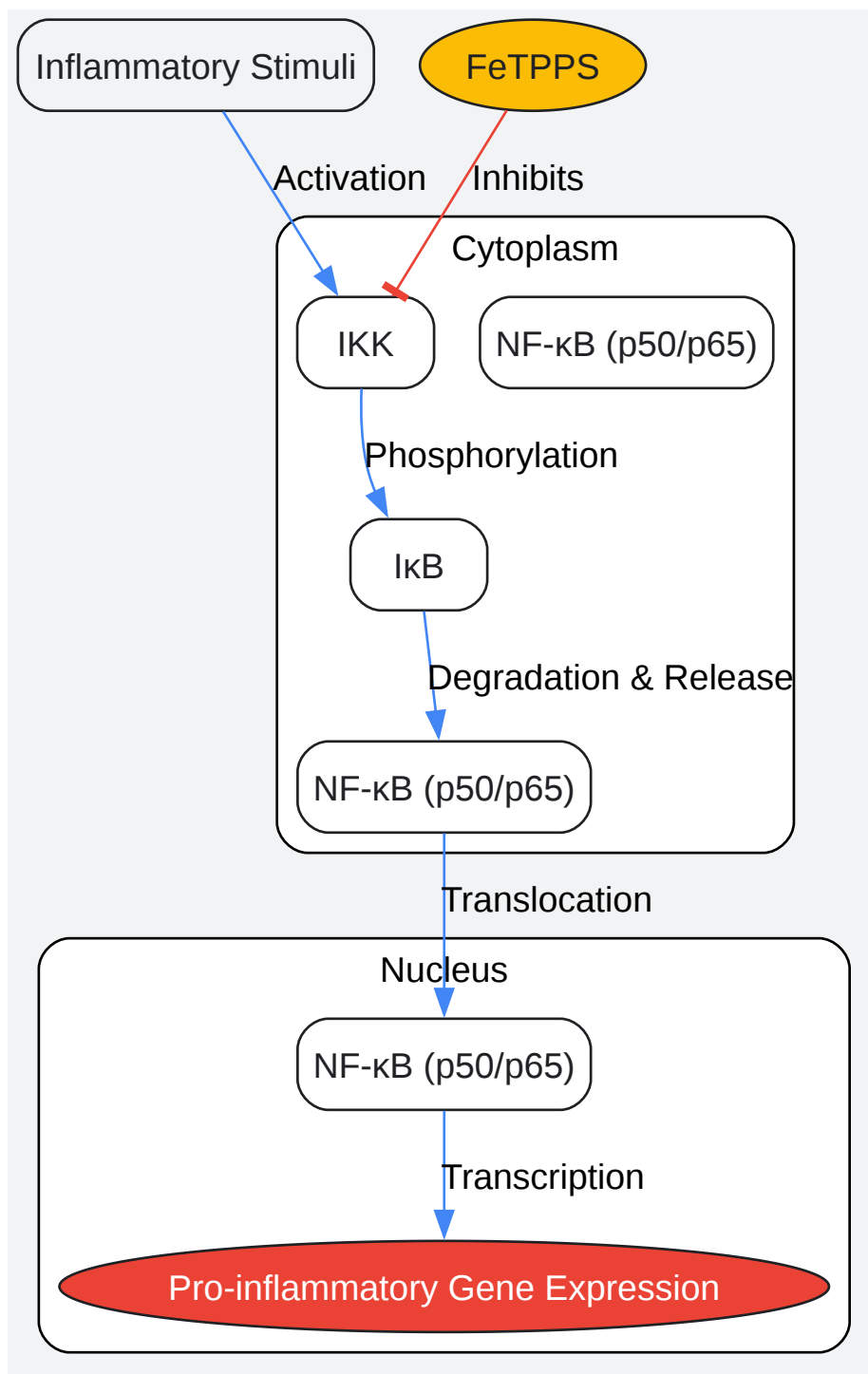


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Caption: **FeTPPS** can restore Akt signaling by scavenging inhibitory peroxynitrite.

NF- κ B Signaling Pathway

The transcription factor NF- κ B is a master regulator of inflammation. In some models, **FeTPPS** has been shown to reduce the degradation of the NF- κ B inhibitory protein I-kappa-B, thereby preventing the activation of NF- κ B and subsequent inflammatory responses.[3]

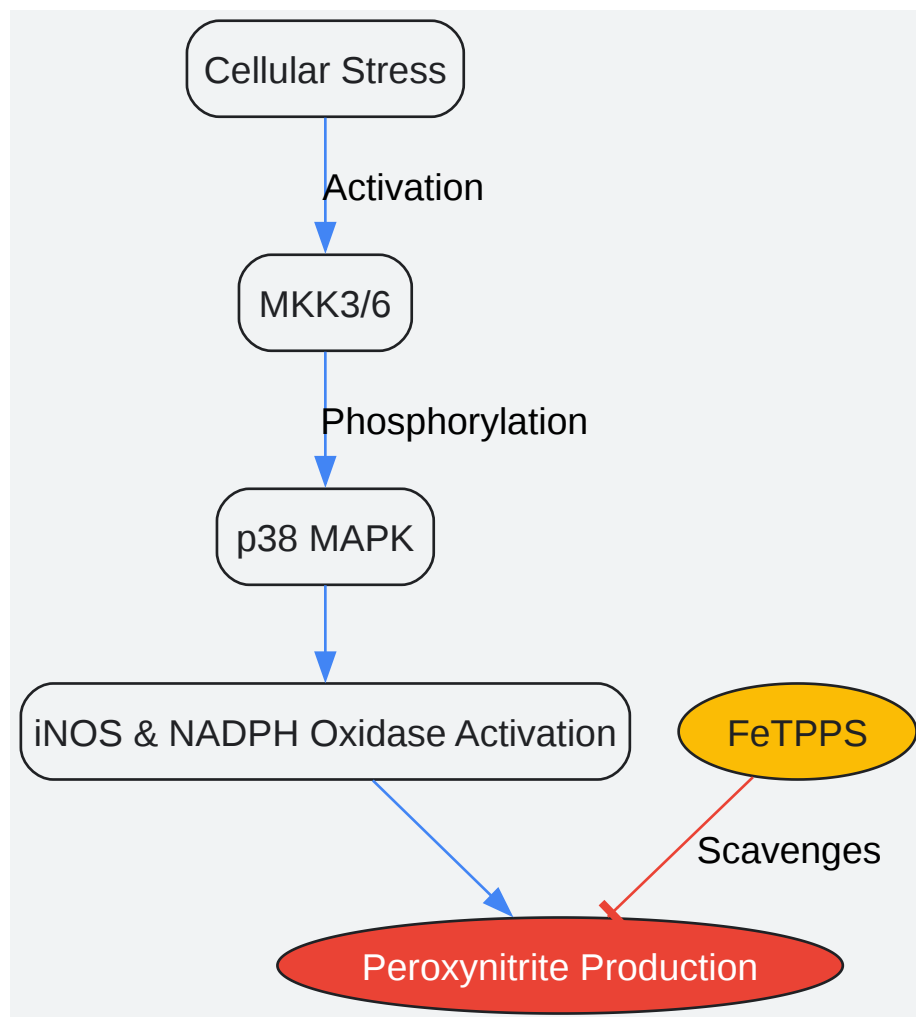


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Caption: **FeTPPS** can inhibit the NF-κB signaling pathway.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathways, including p38 and JNK, are involved in cellular stress responses. In certain contexts, the activation of p38 MAPK can lead to the generation of peroxynitrite.[7] By scavenging peroxynitrite, **FeTPPS** can indirectly modulate the downstream effects of MAPK signaling.



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Caption: Experimental workflow for studying **FeTPPS** modulation of p38 MAPK-mediated peroxynitrite production.

In Vivo Experimental Protocols

FeTPPS has been successfully used in various animal models to study its therapeutic potential.

Experimental Protocol: In Vivo Model of Ischemia-Reperfusion Injury

- **Animal Model:** Utilize a suitable animal model, such as a rat model of cardiac ischemia-reperfusion.
- **FeTPPS Administration:** Administer **FeTPPS**, typically via intravenous or intraperitoneal injection, at a predetermined dose and time point relative to the ischemic event.
- **Ischemia-Reperfusion:** Induce ischemia for a specific duration, followed by a period of reperfusion.
- **Outcome Measures:** Assess various parameters of cardiac function (e.g., heart rate, blood pressure, cardiac output) and tissue damage (e.g., infarct size, levels of cardiac enzymes like lactate dehydrogenase).
- **Biochemical Analysis:** Analyze tissue homogenates for markers of oxidative stress, such as nitrotyrosine (a marker of peroxynitrite activity), and the expression of relevant signaling proteins.

Conclusion

FeTPPS is a versatile and valuable tool for researchers in the fields of chemistry, biology, and medicine. Its well-characterized ability to catalytically decompose peroxynitrite makes it an indispensable agent for studying and mitigating nitrosative stress in a wide range of biological systems. While its potential in photodynamic therapy and as a superoxide dismutase mimetic requires further investigation, its influence on critical signaling pathways highlights its potential as a modulator of cellular responses to oxidative and inflammatory insults. The detailed protocols provided in this guide are intended to facilitate the effective use of **FeTPPS** in advancing our understanding of redox biology and developing novel therapeutic strategies.

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